

Nonyl 10-bromodecanoate: A Key Precursor for Advanced Organic Synthesis

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Compound of Interest

Compound Name: Nonyl 10-bromodecanoate

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Nonyl 10-bromodecanoate is a bifunctional long-chain aliphatic ester that serves as a crucial building block in the synthesis of complex organic molecules, particularly in the burgeoning field of lipid-based drug delivery systems. Its unique structure, featuring a terminal bromine atom and a nonyl ester, allows for sequential and site-specific chemical modifications. This guide provides a comprehensive overview of the synthesis, properties, and applications of **Nonyl 10-bromodecanoate**, with a focus on its role as a precursor for cationic lipids used in gene delivery. Detailed experimental protocols, quantitative data, and visual diagrams of synthetic pathways are presented to facilitate its practical application in a research and development setting.

Introduction

The strategic design of molecules with tailored properties is a cornerstone of modern organic and medicinal chemistry. Long-chain functionalized esters, such as **Nonyl 10-bromodecanoate**, are of significant interest due to their lipophilic nature and the presence of reactive functional groups. The terminal bromide offers a versatile handle for nucleophilic

substitution reactions, enabling the introduction of various functionalities, while the ester group can be a stable part of the final molecular architecture or a point for subsequent hydrolysis. This dual functionality makes **Nonyl 10-bromodecanoate** an invaluable intermediate in multi-step synthetic sequences.

This whitepaper will first detail the synthesis of **Nonyl 10-bromodecanoate**, starting from its precursor, 10-bromodecanoic acid. Subsequently, a prime application in the synthesis of a representative cationic lipid for gene delivery will be explored, highlighting the utility of this precursor in the development of advanced therapeutic agents.

Synthesis of Nonyl 10-bromodecanoate

The synthesis of **Nonyl 10-bromodecanoate** is a two-step process commencing with the synthesis of 10-bromodecanoic acid, followed by its esterification with nonan-1-ol.

Synthesis of the Precursor: 10-bromodecanoic Acid

A common route to ω -bromoalkanoic acids is through the bromination of the corresponding ω -hydroxyalkanoic acid or by the ring-opening of a lactone. A well-documented method involves the conversion of 1,10-decanediol to 10-bromo-1-decanol, followed by oxidation to the carboxylic acid.

Experimental Protocol: Synthesis of 10-bromodecanoic acid from 1,10-decanediol

- **Synthesis of 10-bromo-1-decanol:** To a solution of 1,10-decanediol (e.g., 34.8 g, 0.2 mol) in toluene (400 mL), 48% hydrobromic acid (e.g., 22.6 mL, 0.2 mol) is slowly added. The mixture is refluxed for 24 hours using a Dean-Stark apparatus to remove the water formed during the reaction. After cooling to room temperature, the reaction mixture is washed sequentially with 6N NaOH (150 mL), 10% HCl (150 mL), water (2 x 250 mL), and brine (200 mL). The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is purified by silica gel column chromatography (eluent: cyclohexane/ethyl acetate, 4:1) to yield 10-bromo-1-decanol as a colorless liquid.
- **Oxidation to 10-bromodecanoic acid:** To a solution of 10-bromo-1-decanol (e.g., 41 g, 0.17 mol) in acetone (130 mL) at -5 °C, a freshly prepared solution of chromic acid [from CrO₃ (25.7 g, 0.26 mol), water (25 mL), and concentrated H₂SO₄ (22.5 mL, 0.34 mol)] is added dropwise while maintaining the temperature at 0 °C. The reaction mixture is stirred at 0 °C

for 2 hours and then allowed to warm to room temperature overnight. The mixture is extracted with diethyl ether (3 x 250 mL). The combined organic layers are washed with water (250 mL) and brine (250 mL), dried over anhydrous sodium sulfate, and concentrated in vacuo. The residue is purified by silica gel column chromatography (eluent: CH₂Cl₂) and recrystallized from petroleum ether to afford 10-bromodecanoic acid as a white solid.

Quantitative Data for 10-bromodecanoic Acid Synthesis

Parameter	Value
10-bromo-1-decanol	
Yield	92%
Appearance	Colorless liquid
10-bromodecanoic acid	
Yield	73%
Appearance	White solid
Melting Point	36-37 °C
¹ H NMR (CDCl ₃ , δ ppm)	
11.23 (bs, 1H, -OH)	
3.41 (t, J = 7.0 Hz, 2H, H-10)	
2.36 (t, J = 7.6 Hz, 2H, H-2)	
1.87 (m, 2H, H-9)	
1.64 (m, 2H, H-3)	
1.22-1.44 (m, 10H, H-4-8)	
¹³ C NMR (CDCl ₃ , δ ppm)	
180.2 (C1)	
34.1 (C2)	
34.0 (C10)	
32.9, 29.1, 28.9, 28.6, 28.4, 28.2, 24.7	

Esterification to Nonyl 10-bromodecanoate

The final step is a Fischer esterification of 10-bromodecanoic acid with nonan-1-ol, typically catalyzed by a strong acid.

Representative Experimental Protocol: Fischer Esterification

- To a round-bottom flask containing 10-bromodecanoic acid (e.g., 10.0 g, 39.8 mmol) and nonan-1-ol (e.g., 8.6 g, 59.7 mmol, 1.5 equivalents), toluene (100 mL) is added.
- A catalytic amount of a strong acid, such as p-toluenesulfonic acid monohydrate (e.g., 0.38 g, 2.0 mmol, 5 mol%), is added to the mixture.
- The flask is equipped with a Dean-Stark apparatus and a reflux condenser, and the mixture is heated to reflux.
- The reaction is monitored by thin-layer chromatography (TLC) until the starting carboxylic acid is consumed.
- Upon completion, the reaction mixture is cooled to room temperature and washed with a saturated aqueous solution of sodium bicarbonate (2 x 50 mL), water (50 mL), and brine (50 mL).
- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by silica gel column chromatography (eluent: hexane/ethyl acetate gradient) to yield **Nonyl 10-bromodecanoate**.

Expected Quantitative Data for **Nonyl 10-bromodecanoate**

Parameter	Expected Value
Physicochemical Properties	
Molecular Formula	C ₁₉ H ₃₇ BrO ₂ [1][2]
Molecular Weight	377.4 g/mol [1][2]
Appearance	Colorless to pale yellow oil
Reaction Parameters	
Typical Yield	80-95%
Spectroscopic Data (Predicted)	
¹ H NMR (CDCl ₃ , δ ppm)	
4.05 (t, 2H, -O-CH ₂ -)	
3.41 (t, 2H, -CH ₂ -Br)	
2.28 (t, 2H, -CH ₂ -COO-)	
1.85 (quintet, 2H, -CH ₂ -CH ₂ -Br)	
1.62 (quintet, 2H, -O-CH ₂ -CH ₂ -)	
1.20-1.45 (m, 22H, other -CH ₂ -)	
0.88 (t, 3H, -CH ₃)	
¹³ C NMR (CDCl ₃ , δ ppm)	
174.0 (C=O)	
64.5 (-O-CH ₂ -)	
34.5 (-CH ₂ -COO-)	
34.0 (-CH ₂ -Br)	
32.8, 31.8, 29.5, 29.3, 29.1, 28.7, 28.1, 26.0, 25.0, 22.7, 14.1	
FT-IR (neat, cm ⁻¹)	
~2925, 2855 (C-H stretch)	

~1740 (C=O stretch)

~1170 (C-O stretch)

~645 (C-Br stretch)

Application in the Synthesis of Cationic Lipids

A significant application of **Nonyl 10-bromodecanoate** is in the synthesis of cationic lipids, which are essential components of non-viral vectors for gene delivery. The terminal bromide is readily displaced by a nucleophilic amine headgroup to introduce the positive charge required for electrostatic interaction with the negatively charged phosphate backbone of nucleic acids.

Synthesis of a Representative Cationic Lipid

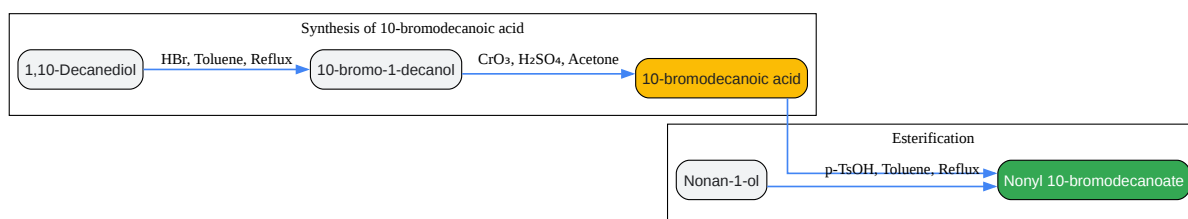
The following is a representative protocol for the synthesis of a simple cationic lipid from **Nonyl 10-bromodecanoate** and N,N-dimethylethanolamine.

Representative Experimental Protocol: Synthesis of a Cationic Lipid

- To a solution of **Nonyl 10-bromodecanoate** (e.g., 5.0 g, 13.2 mmol) in a suitable solvent such as acetonitrile or DMF (50 mL), N,N-dimethylethanolamine (e.g., 1.76 g, 19.8 mmol, 1.5 equivalents) is added.
- A non-nucleophilic base, such as diisopropylethylamine (DIPEA) (e.g., 2.57 g, 19.8 mmol, 1.5 equivalents), can be added to scavenge the HBr formed if the amine is not in large excess.
- The reaction mixture is stirred at an elevated temperature (e.g., 60-80 °C) and monitored by TLC.
- Upon completion, the solvent is removed under reduced pressure.
- The residue is dissolved in a suitable organic solvent (e.g., dichloromethane) and washed with water to remove excess amine and salts.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated.

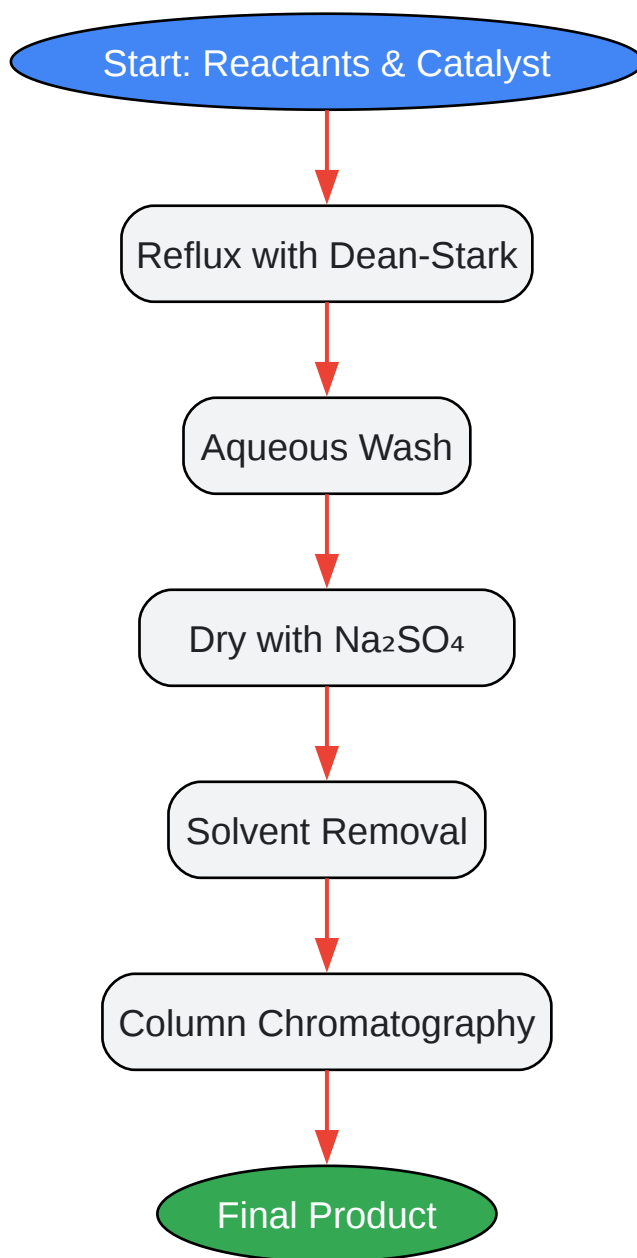
- The crude product is purified by silica gel column chromatography to yield the desired cationic lipid.

Visual Diagrams of Synthetic Pathways and Workflows



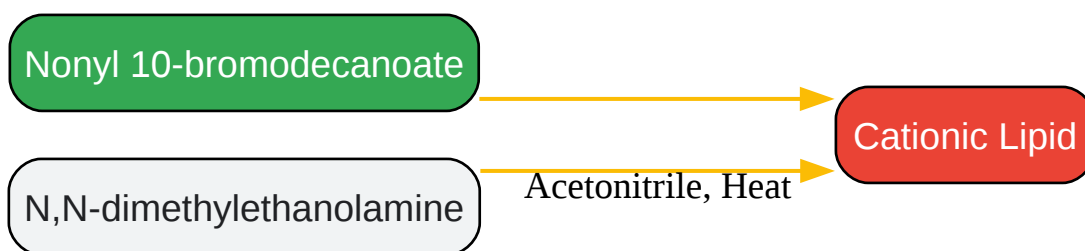
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Caption: Synthetic pathway for **Nonyl 10-bromodecanoate**.



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Caption: General experimental workflow for synthesis.



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Caption: Synthesis of a cationic lipid from **Nonyl 10-bromodecanoate**.

Conclusion

Nonyl 10-bromodecanoate is a highly valuable and versatile precursor for organic synthesis. Its straightforward two-step synthesis from commercially available starting materials, coupled with its dual functionality, makes it an attractive building block for the construction of complex target molecules. The detailed protocols and expected data presented in this guide are intended to provide researchers and drug development professionals with the necessary information to confidently incorporate **Nonyl 10-bromodecanoate** into their synthetic strategies, particularly in the promising area of lipid-based therapeutics. The ability to readily synthesize cationic lipids from this precursor underscores its importance in the ongoing development of next-generation drug delivery systems.

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References

- [1. Synthesis of long-chain alkyl and alkenyl bromides - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. chembk.com \[chembk.com\]](#)
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